

Application Notes and Protocols: 1,2-Pentanediol as a Humectant and Moisturizing Agent

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Compound of Interest

Compound Name: *Pentanediol*

Cat. No.: *B8720305*

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Introduction to 1,2-Pentanediol

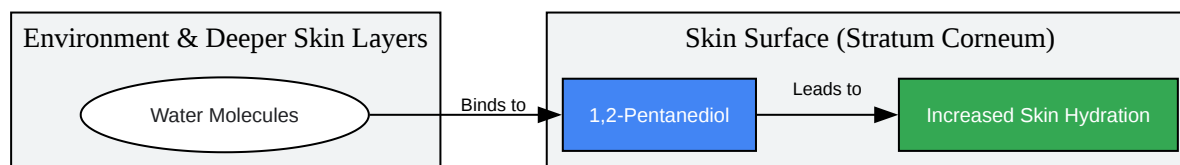
1,2-Pentanediol (CAS No. 5343-92-0), also known as Pentylene Glycol, is a multifunctional ingredient widely utilized in the cosmetics and personal care industry.[1] It is a colorless, odorless, and slightly viscous liquid that is soluble in water.[2] Derived naturally from sources like sugar cane or synthesized, **1,2-Pentanediol** is valued for its versatile properties.[2] In cosmetic science, it serves primarily as a humectant and moisturizing agent, but also functions as a solvent, emulsion stabilizer, and a broad-spectrum antimicrobial, which can help in creating preservative-free formulations.[2][3][4] Its mild and non-irritating nature makes it suitable for sensitive skin.[2][5]

Mechanism of Action as a Humectant and Moisturizer

The primary moisturizing effect of **1,2-Pentanediol** stems from its function as a humectant. Due to its polyhydric alcohol structure, it has the ability to attract and bind water molecules from the surrounding environment and the deeper layers of the skin to the stratum corneum, the outermost layer of the epidermis.[2][6] This action increases the water content of the skin, leading to improved hydration, a plumper appearance, and a smoother feel.[2][7]

Beyond its humectant properties, **1,2-Pentanediol** can also enhance the penetration of other active ingredients into the skin.[2][8] Studies have shown that it can increase the permeation of

both hydrophilic and lipophilic compounds.[2][9][10] While the exact molecular signaling pathways are not extensively detailed in the provided search results, its penetration-enhancing effect is thought to be related to its interaction with the hydrophilic regions of the stratum corneum.[8] Longer-chained alkanediols have been shown to disorder the lipid structure of the stratum corneum, which can also facilitate drug penetration.[8]



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Figure 1: Humectant action of 1,2-**Pentanediol**.

Efficacy Data of 1,2-Pentanediol

The efficacy of 1,2-**Pentanediol** as a moisturizing agent has been scientifically proven through in-vivo studies.[2] While specific quantitative data from these studies is not readily available in the initial search results, its effectiveness is well-recognized in the cosmetic industry. It contributes to lasting moisture, a reduction in transepidermal water loss (TEWL), and an enhancement of the skin's natural moisturizing factors.[11] Studies on other glycols have demonstrated significant improvements in skin hydration and barrier function. For instance, a study on a topical hyaluronic acid serum, a well-known humectant, showed a 134% immediate increase in skin hydration and a sustained increase of 55% after six weeks as measured by corneometry.[12] Another study on 1,3-propanediol showed significant improvements in skin hydration at various concentrations.[13] Although direct comparative data for 1,2-**Pentanediol** is not provided, its recognized efficacy places it as a valuable humectant in cosmetic formulations.

Table 1: Summary of Expected Efficacy of Humectants like 1,2-**Pentanediol**

| Parameter | Method | Expected Outcome with 1,2-Pentanediol | Reference |
|-----------------------|------------------|---|--|
| Skin Hydration | Corneometry | Significant increase in arbitrary units (AU) | [14] [15] [16] |
| Skin Barrier Function | TEWL Measurement | Reduction in g/m ² /h, indicating improved barrier | [11] [17] |
| Sensory Perception | Sensory Analysis | Improved feel, reduced dryness, enhanced smoothness | [18] [19] |

Experimental Protocols

To substantiate claims of moisturizing and humectant properties of formulations containing 1,2-**Pentanediol**, the following experimental protocols are recommended.

Protocol for Measuring Skin Hydration using Corneometry

Objective: To quantify the hydration level of the stratum corneum before and after the application of a cosmetic product containing 1,2-**Pentanediol**.

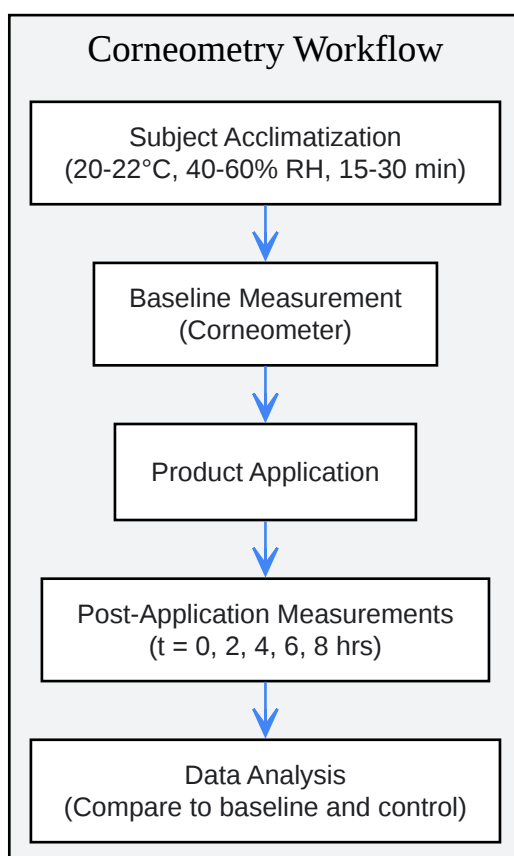
Apparatus: Corneometer® (e.g., CM 825).[\[20\]](#)

Procedure:

- **Subject Acclimatization:** Subjects should acclimatize in a room with controlled temperature (20-22°C) and relative humidity (40-60%) for at least 15-30 minutes before measurements.
[\[20\]](#)[\[21\]](#)
- **Baseline Measurement:** Identify the test area on the skin (e.g., forearm). Take at least three baseline readings with the Corneometer probe by gently pressing it onto the skin surface.[\[14\]](#)

[15] The device measures electrical capacitance, which correlates with skin hydration, and provides a value in arbitrary units (AU).[14][16]

- **Product Application:** Apply a standardized amount of the test product containing 1,2-**Pentanediol** to the designated skin area. A control area with no product application should also be maintained.[15]
- **Post-Application Measurements:** Take measurements at specified time intervals (e.g., immediately after application, and at 2, 4, 6, and 8 hours post-application) to assess immediate and long-term hydration effects.[13][15]
- **Data Analysis:** Calculate the mean and standard deviation of the Corneometer readings for each time point. Compare the post-application values to the baseline and the control area to determine the statistical significance of the change in skin hydration.



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Figure 2: Corneometry experimental workflow.

Protocol for Measuring Transepidermal Water Loss (TEWL)

Objective: To evaluate the effect of a cosmetic product with 1,2-**Pentanediol** on the skin's barrier function by measuring the rate of water evaporation from the skin.

Apparatus: TEWL measurement device such as an AquaFlux or Tewameter.[\[22\]](#)[\[23\]](#)

Procedure:

- **Subject Acclimatization:** Similar to corneometry, subjects must be acclimatized to a controlled environment to ensure the skin surface is dry and there is no sweat gland activity.[\[21\]](#)
- **Baseline Measurement:** Place the probe of the TEWL device gently on the test area of the skin, ensuring a good seal.[\[22\]](#) The device will measure the water vapor flux from the skin in g/m²/h.[\[23\]](#) Record the baseline TEWL value.
- **Product Application:** Apply the test product containing 1,2-**Pentanediol** to the designated skin area.
- **Post-Application Measurements:** Measure TEWL at predetermined time points after product application. It is important to hold the probe steady and perpendicular to the skin surface for accurate readings.[\[22\]](#)
- **Data Analysis:** A decrease in the TEWL value compared to the baseline and control indicates an improvement in the skin's barrier function.[\[17\]](#) Analyze the data for statistical significance.

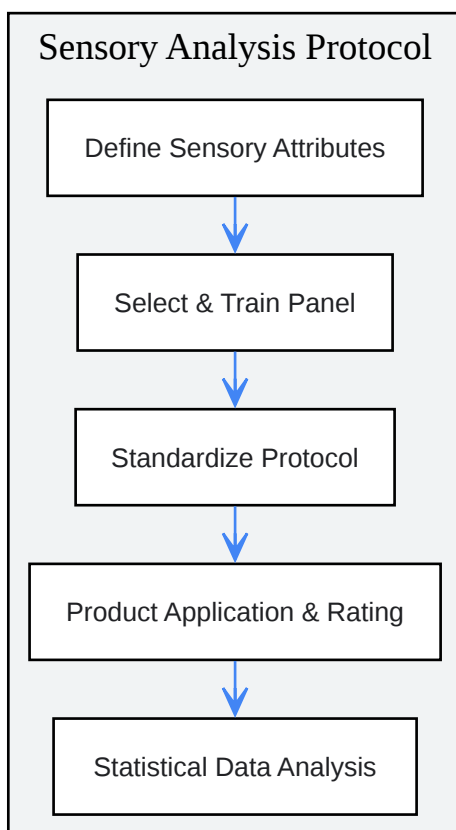
Protocol for Sensory Analysis

Objective: To assess the sensory attributes of a cosmetic formulation containing 1,2-**Pentanediol** as perceived by consumers or a trained panel.[\[18\]](#)

Procedure:

- **Define Objectives:** Clearly define the sensory attributes to be evaluated, such as texture, spreadability, absorbency, after-feel (e.g., stickiness, smoothness, hydration).[\[18\]](#)[\[24\]](#)

- Panel Selection: Recruit and train a panel of evaluators. For consumer acceptance tests, the panel should represent the target consumer demographic.[18]
- Test Design: Design a standardized protocol for product application and evaluation. This may include a monadic test (evaluating one product) or a comparative test (comparing with a placebo or competitor product).
- Evaluation: Panelists apply a standardized amount of the product and rate the predefined sensory attributes on a structured scale.[19] The evaluation should be conducted in a controlled environment to minimize bias.[19]
- Data Analysis: Analyze the collected data statistically to determine the sensory profile of the product and identify any significant differences in perception.[25]



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Figure 3: Logical flow for sensory analysis.

Safety and Regulatory Information

1,2-**Pentanediol** is generally recognized as safe for use in cosmetic products.[2][4] The Cosmetic Ingredient Review (CIR) has assessed 1,2-glycols and concluded that they are safe in the present practices of use and concentration.[1][26] While some reports suggest that glycols can be skin sensitizers, the amount and formulation are key factors.[2] In general, 1,2-**Pentanediol** is considered to have a low potential for skin irritation and is well-tolerated, even in products for sensitive skin.[4][5] Acute toxicity studies have shown a low order of toxicity.[27]

Applications in Cosmetic Formulations

1,2-**Pentanediol** is incorporated into a wide range of cosmetic products due to its multifunctional benefits. It is typically used at concentrations up to 5%.[2]

- Moisturizers, Creams, and Lotions: Provides and maintains skin hydration.[4]
- Serums and Toners: Acts as a humectant and can improve the clarity of aqueous gel formulations.[2]
- Sunscreens: Can enhance the water resistance of the formula.[2]
- Cleansers and Wipes: Contributes to moisturization and can act as a preservative.[3]
- Hair Care and Decorative Cosmetics: Used for its moisturizing and solvent properties.[2]

In formulations, it also helps to solubilize and stabilize lipophilic ingredients in aqueous solutions and can improve the texture and feel of the final product, leaving the skin feeling soft and smooth.[2] Its antimicrobial properties can also boost the efficacy of traditional preservatives, allowing for their reduced use.[2]

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